

Quantitative Structure-Activity Relationship (QSAR) Studies of Fenmezoditiaz: A Comparative Guide

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Compound of Interest

Compound Name: *Fenmezoditiaz*

CAS No.: *2413390-32-4*

Cat. No.: *B15706764*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fenmezoditiaz is a novel mesoionic insecticide developed by BASF, belonging to the IRAC Group 4E.^[1] Its mode of action is the competitive modulation of nicotinic acetylcholine receptors (nAChRs), the primary excitatory neurotransmitters in the insect central nervous system.^[1] By blocking the binding of acetylcholine, **Fenmezoditiaz** induces symptoms ranging from hyperexcitation to paralysis, ultimately leading to insect death.^[1] This mechanism is particularly effective against piercing-sucking insects and shows no cross-resistance to neonicotinoids, making it a valuable tool for insecticide resistance management.^{[1][2][3]}

The discovery of **Fenmezoditiaz** was guided by structure-based drug design (SBDD), a sophisticated approach that utilizes the three-dimensional structure of the target protein to design effective and selective molecules.^{[2][3][4]} While a specific quantitative structure-activity relationship (QSAR) study for **Fenmezoditiaz** has not been publicly released, this guide provides a comparative analysis of its biological activity alongside other mesoionic and

neonicotinoid insecticides for which QSAR studies have been conducted. This comparison, supplemented with detailed experimental protocols and signaling pathway diagrams, will aid researchers in understanding the key structural determinants for the insecticidal activity of this chemical class.

Comparative Performance Analysis

While a direct head-to-head QSAR study involving **Fenmezoditiaz** is not available in the public domain, we can compare its biological efficacy with other nAChR modulators. The following tables summarize the insecticidal activity of **Fenmezoditiaz** and its analogs, alongside comparable insecticides like Dicloromezotiaz and Triflumezopyrim.

Table 1: Insecticidal Activity of **Fenmezoditiaz** and Analogs against Various Pests

Compound	Target Pest	Assay Method	Activity (LC50/EC50 in µg/mL)	Reference
Fenmezoditiaz	Brown Planthopper (Nilaparvata lugens)	Leaf-dip	Data not publicly available	[2]
Cowpea Aphid (Aphis craccivora)	Leaf-dip	Data not publicly available	[2]	
Vanda Thrips (Anaphothrips corbetti)	Leaf-dip	Data not publicly available	[2]	
Diamondback Moth (Plutella xylostella)	Leaf-dip	Data not publicly available	[2]	
Compound 7 (Fenmezoditiaz)	White-backed Planthopper (Sogatella furcifera)	Rice stem dipping	LC50 = 0.86	[5][6]
Bean Aphid (Aphis craccivora)	Broad bean leaf dipping	LC50 = 0.85	[5][6]	
Compound J1 (analog)	Bean Aphid (Aphis craccivora)	Leaf-dip	LC50 = 3.51	[7]

Table 2: Comparative Insecticidal Activity of Mesoionic and Neonicotinoid Insecticides

Insecticide	Chemical Class	Target Pest	Activity (LC50 in µg/mL)	Reference
Fenmezoditiaz	Mesoionic	White-backed Planthopper (Sogatella furcifera)	0.86	[5][6]
Dicloromezotiaz	Mesoionic	Lepidopteran pests	Potent activity reported	[1]
Triflumezopyrim	Mesoionic	Brown Planthopper (Nilaparvata lugens)	Highly effective	[8][9]
Bean Aphid (Aphis craccivora)	Leaf-dip	LC50 = 3.95		
Imidacloprid	Neonicotinoid	Brown Planthopper (Nilaparvata lugens)	Higher LC50 than Triflumezopyrim	[8]
Cowpea Aphid (Aphis craccivora)	Leaf-dip	LC50 = 0.063 (24h), 0.044 (48h)	[10]	
Thiacloprid	Neonicotinoid	Cowpea Aphid (Aphis craccivora)	LC50 = 0.042 (24h), 0.028 (48h)	[10]
Clothianidin	Neonicotinoid	Cowpea Aphid (Aphis craccivora)	LC50 = 0.031 (24h), 0.029 (48h)	[10]

Insights from QSAR Studies of Related Compounds

Although a specific QSAR model for **Fenmezoditiaz** is not available, 3D-QSAR studies on other mesoionic insecticides, such as pyrido[1,2-a]pyrimidinone derivatives, have provided valuable insights into the structural features crucial for their insecticidal activity.[8][11] These studies, often employing Comparative Molecular Field Analysis (CoMFA) and Comparative Molecular Similarity Indices Analysis (CoMSIA), have highlighted the importance of steric, electrostatic, and hydrophobic fields in determining the binding affinity of these compounds to the nAChR.[12][13][14][15] For instance, a 3D-QSAR model for novel pyrido[1,2-a]pyrimidine mesoionics identified optimal substitutions at the 1-position of the pyridino[1,2-a]pyrimidine scaffold, leading to compounds with LC50 values comparable to Triflumezopyrim.[11] These findings suggest that similar physicochemical properties likely govern the activity of **Fenmezoditiaz**.

Experimental Protocols

Insecticidal Bioassay: Leaf-Dip Method

This method is commonly used to assess the toxicity of systemic insecticides against sucking insects.[1]

Objective: To determine the lethal concentration (LC50) of the test compound.

Materials:

- Technical grade **Fenmezoditiaz** or other test compounds
- Solvent (e.g., acetone)
- Surfactant (e.g., Triton X-100)
- Host plant leaves (e.g., cotton, cabbage, rice)
- Petri dishes
- Filter paper
- Forceps
- Test insects (e.g., aphids, planthoppers)

Procedure:

- **Preparation of Test Solutions:** Prepare a stock solution of the insecticide in the chosen solvent. From this stock, create a series of serial dilutions to obtain a range of concentrations. A small amount of surfactant is typically added to ensure even spreading on the leaf surface.
- **Treatment of Leaves:** Dip host plant leaves into each test solution for a standardized period (e.g., 30 seconds). The leaves are then allowed to air dry. Control leaves are dipped in a solution containing only the solvent and surfactant.
- **Insect Infestation:** Place the treated leaves in Petri dishes lined with moist filter paper. Introduce a known number of test insects onto each leaf.
- **Mortality Assessment:** Record insect mortality at specified time intervals (e.g., 24, 48, and 72 hours). An insect is considered dead if it is unable to move when gently prodded.
- **Data Analysis:** Correct for any control mortality using Abbott's formula. The LC50 value and its 95% confidence limits are then calculated using probit analysis.^[1]

Nicotinic Acetylcholine Receptor (nAChR) Binding Assay

This assay determines the binding affinity of a compound to the target receptor.

Objective: To determine the inhibitory concentration (IC50) of the test compound for a radioligand binding to nAChRs.

Materials:

- Insect membrane preparations expressing nAChRs
- Radioligand (e.g., [³H]imidacloprid)
- Test compound (e.g., **Fenmezoditiaz**)
- Binding buffer

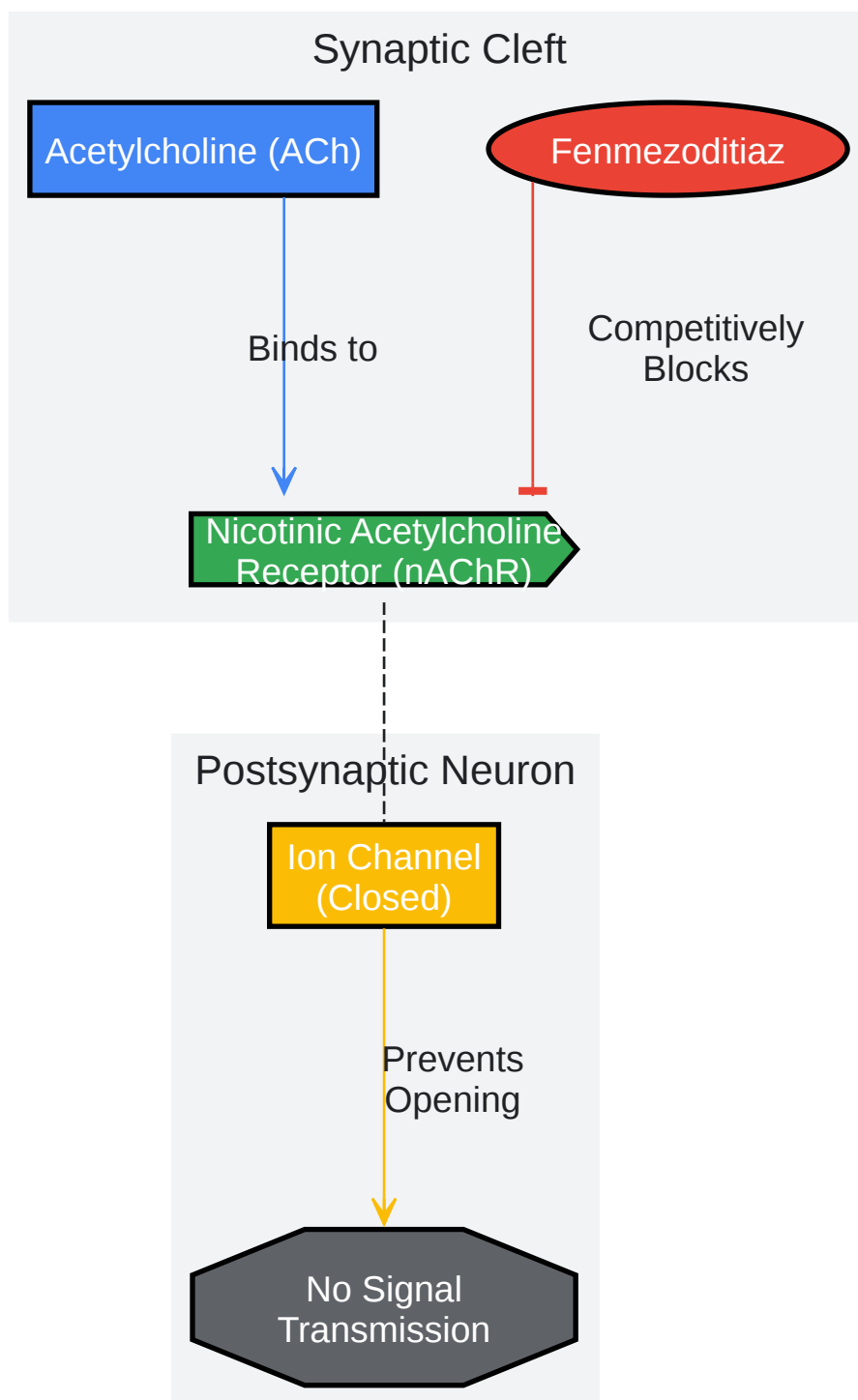
- Glass fiber filters
- Scintillation cocktail and counter

Procedure:

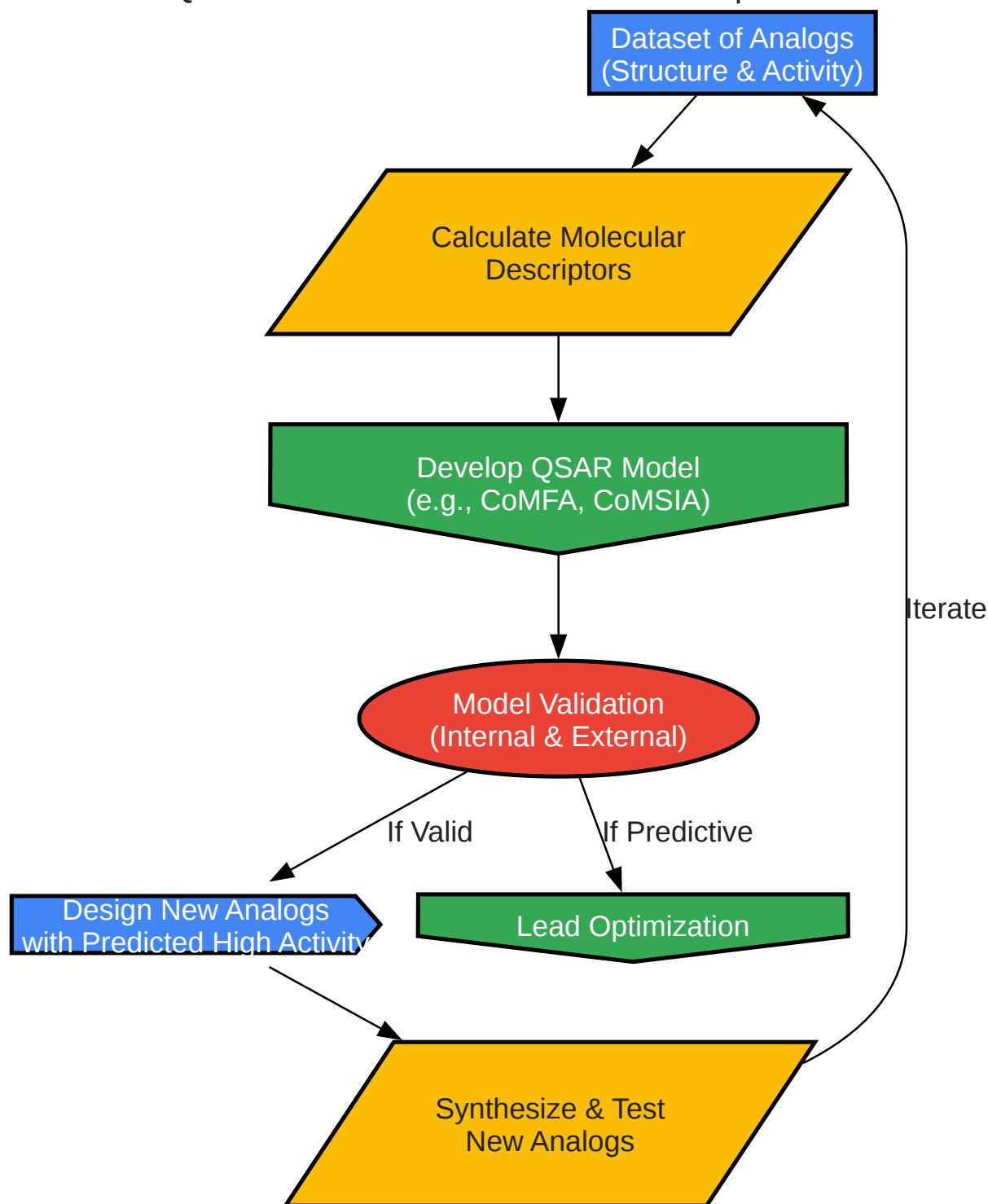
- **Assay Setup:** In a microplate or tubes, combine the insect membrane preparation, a fixed concentration of the radioligand, and varying concentrations of the test compound.
- **Incubation:** Incubate the mixture at a specific temperature (e.g., 4°C or room temperature) for a duration sufficient to reach binding equilibrium.
- **Termination of Binding:** Rapidly filter the incubation mixture through glass fiber filters to separate the bound and free radioligand.
- **Washing:** Wash the filters multiple times with ice-cold binding buffer to remove any unbound radioligand.
- **Radioactivity Measurement:** Place the filters in scintillation vials, add scintillation cocktail, and measure the radioactivity using a scintillation counter.
- **Data Analysis:** Determine the specific binding by subtracting the non-specific binding (measured in the presence of a high concentration of an unlabeled ligand) from the total binding. The IC₅₀ value is calculated by plotting the percentage of specific binding against the logarithm of the test compound concentration.

Visualizations

Fenmezoditiaz Mechanism of Action



QSAR Workflow for Insecticide Development

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[revisited study - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

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